

Dipropyl phthalate-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: *Dipropyl phthalate-d4*

Cat. No.: *B582240*

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Technical Guide: Dipropyl phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dipropyl phthalate-d4**, a deuterated internal standard crucial for the accurate quantification of phthalates in various matrices. This document outlines its chemical properties, and a general experimental protocol for its application in analytical methodologies, and includes a visualization of a typical experimental workflow.

Core Chemical Data

Dipropyl phthalate-d4 is a stable, isotopically labeled analog of Dipropyl phthalate. The incorporation of four deuterium atoms on the benzene ring provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Below is a summary of the key quantitative data for **Dipropyl phthalate-d4**. It is important to note that slight variations in the molecular weight may be reported by different suppliers, primarily due to differences in the reported molecular formula concerning the number of hydrogen and deuterium atoms.

Property	Value	Reference
CAS Number	358731-29-0	[1][2]
Molecular Formula	C ₁₄ H ₁₄ D ₄ O ₄	[1][3]
or C ₁₄ D ₄ H ₁₇ O ₄	[2]	
Molecular Weight	254.31 g/mol	[1][3][4]
254.32 g/mol	[5][6]	
257.34 g/mol	[2]	
Accurate Mass	254.1456	[7]
Synonyms	Di-n-propyl phthalate-d ₄ , Dipropyl phthalate-3,4,5,6-d ₄	[1][2]

Note on Molecular Weight Discrepancy: The variation in the reported molecular weight is attributed to the different molecular formulas provided by various sources. The formula C₁₄H₁₄D₄O₄ corresponds to a molecular weight of approximately 254.31 g/mol, while C₁₄D₄H₁₇O₄ corresponds to about 257.34 g/mol. Researchers should refer to the certificate of analysis provided by their supplier for the lot-specific molecular weight. The accurate mass is a more precise measurement and is less prone to such discrepancies.

Application in Analytical Chemistry

Dipropyl phthalate-d₄ is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the quantification of phthalates in a wide range of samples, including environmental, biological, and consumer products. The use of a deuterated internal standard is considered the gold standard for quantitative analysis as it effectively corrects for analyte loss during sample preparation and for matrix effects in the mass spectrometer.

Experimental Protocol: Quantification of Phthalates using Dipropyl phthalate-d₄ as an Internal Standard

The following is a generalized experimental protocol for the analysis of phthalates in a liquid sample (e.g., beverages, water) using GC-MS. This protocol should be optimized based on the

specific matrix and target analytes.

1. Materials and Reagents

- **Dipropyl phthalate-d4** solution (as internal standard) of known concentration.
- Phthalate standards for calibration.
- Organic solvents (e.g., hexane, acetone, methanol) of high purity, verified to be free of phthalate contamination.
- Glassware (volumetric flasks, centrifuge tubes, vials) thoroughly cleaned and rinsed with phthalate-free solvents.
- Solid Phase Extraction (SPE) cartridges or liquid-liquid extraction apparatus.
- Gas chromatograph coupled with a mass spectrometer (GC-MS).

2. Sample Preparation

- To a known volume or weight of the sample, add a precise amount of the **Dipropyl phthalate-d4** internal standard solution.
- Perform extraction of the analytes and the internal standard from the sample matrix. This can be achieved through:
 - Liquid-Liquid Extraction (LLE): Extract the aqueous sample with an immiscible organic solvent (e.g., hexane).
 - Solid Phase Extraction (SPE): Pass the sample through a solid-phase cartridge that retains the analytes of interest, followed by elution with a suitable solvent.
- Concentrate the extract to a small, known volume under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

3. GC-MS Analysis

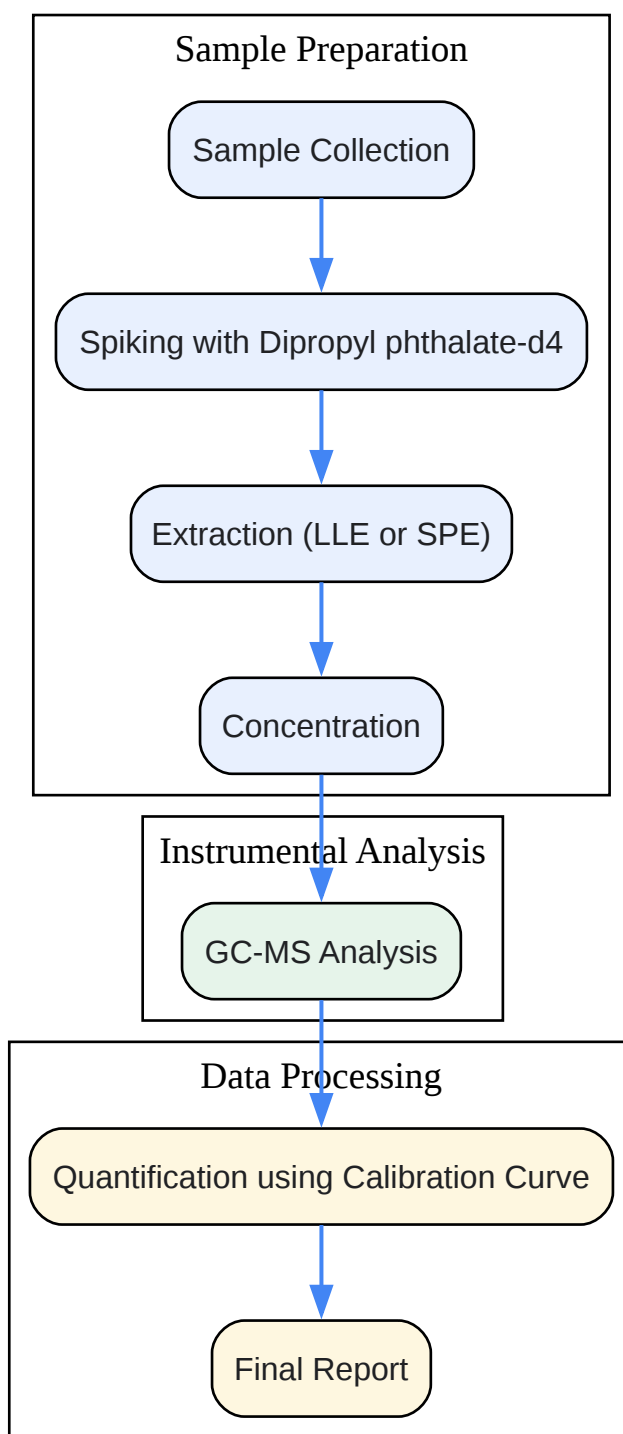
- Inject a small volume (e.g., 1 μL) of the extract into the GC-MS system.
- The gas chromatograph separates the different phthalates based on their boiling points and interaction with the GC column.
- The mass spectrometer detects and quantifies the target phthalates and the **Dipropyl phthalate-d4** internal standard. Selected Ion Monitoring (SIM) mode is often used for higher sensitivity and selectivity.

4. Data Analysis

- Generate a calibration curve by analyzing a series of standard solutions containing known concentrations of the target phthalates and a constant concentration of the **Dipropyl phthalate-d4** internal standard.
- The concentration of the target phthalates in the sample is determined by comparing the peak area ratio of the analyte to the internal standard in the sample with the calibration curve.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the quantification of phthalates using a deuterated internal standard.



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Caption: General workflow for phthalate analysis using an internal standard.

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